

managing epirubicin extravasation tissue necrosis

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Compound Focus: Epirubicin Hydrochloride

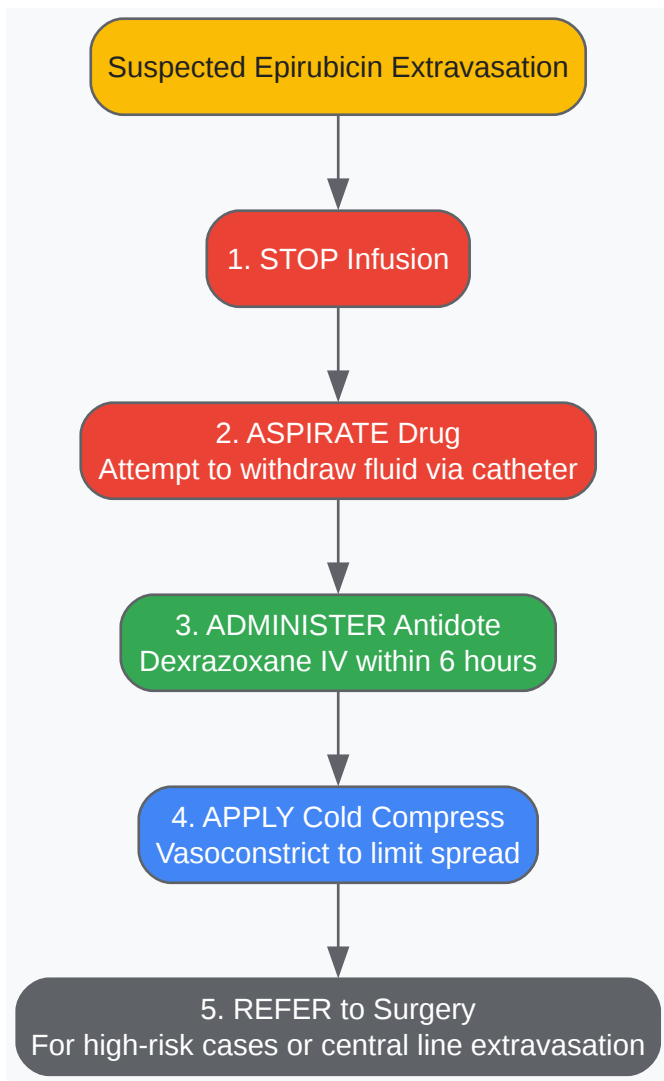
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Immediate Management and Antidote Protocol

The cornerstone of managing epirubicin extravasation is rapid action to limit tissue damage. The following workflow outlines the critical first steps based on current guidelines.



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For the antidote **Dexrazoxane**, specific dosing and administration details are critical [1]:

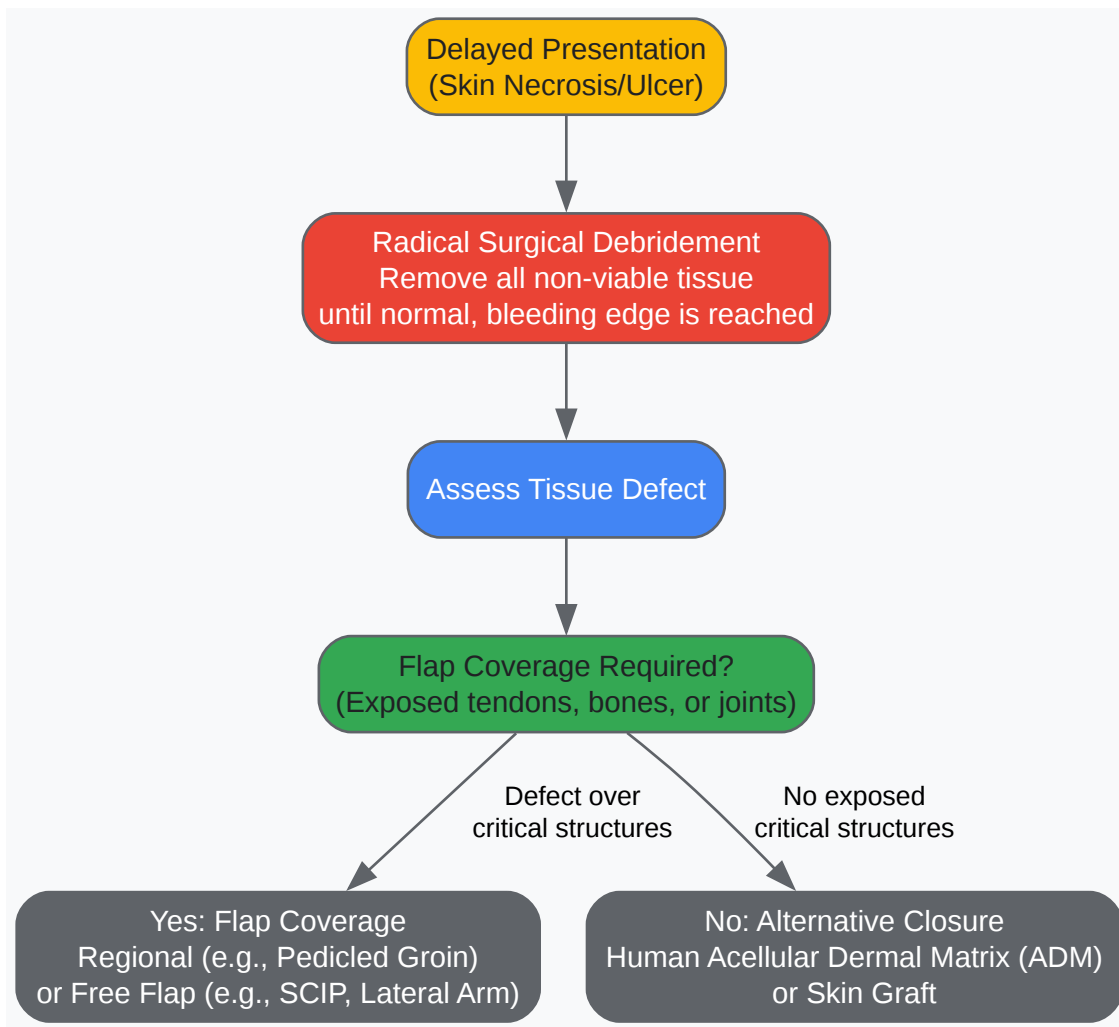
- **Dosing Regimen:**
 - **Day 1:** 1000 mg/m² (maximum 2000 mg)
 - **Day 2:** 1000 mg/m² (maximum 2000 mg)
 - **Day 3:** 500 mg/m² (maximum 1000 mg)
- **Infusion:** Administer each dose over 1-2 hours intravenously in a large vein remote from the extravasation site (e.g., the opposite extremity).
- **Timing:** The first dose must be given **as soon as possible and within 6 hours** of the extravasation event.

Surgical Management of Established Necrosis

In cases of delayed presentation where tissue necrosis has already occurred, aggressive surgical management is required. The following table summarizes interventions and outcomes from recent case series.

Surgical Procedure	Indication / Context	Reported Outcome
Radical Debridement & Pedicled Groin Flap [2]	Necrosis on dorsum of hand; delayed presentation (2-6 weeks).	Good wound healing; preserved hand function; allowed return to cancer treatment in 3-4 weeks.
Radical Debridement & Free Flap (e.g., SCIP, Lateral Arm) [2]	Larger defects on hand; desire to avoid donor site incisions/grafts on the injured limb.	Straightforward reconstruction; primary closure of donor site; good contour and function.
Radical Debridement & Radial Forearm Flap [3]	Substantial tissue damage on dorsum of hand with exposed tendons.	Successful wound coverage; good range of movement; avoided functional loss.
Surgical Debridement & Human Acellular Dermal Matrix (ADM) [4]	Necrotic ulcer on chest/breast from port-a-cath extravasation.	Successful wound closure; preservation of the breast; effective healing.

The decision-making process for surgical intervention is outlined below.



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Key Considerations for Researchers and Protocols

- **High-Risk Populations:** Be vigilant with patients having a **high BMI**, fragile veins, or conditions that impair communication of pain, as they are at increased risk for severe injury [4] [3].
- **Site Selection is Critical:** For peripheral administration, avoid areas with limited soft tissue, such as the dorsum of the hand, wrist, or areas near joints. The forearm is preferred [3].
- **Use of Advanced Imaging:** **MRI** can be a valuable tool for planning management in complex cases, as it can identify the extent of tissue damage, vascular compromise, and differentiate between edema and abscess [4].

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References

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4. of Extravasation chemotherapy from a port-a-cath causing... Epirubicin [pmc.ncbi.nlm.nih.gov]

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